

Performance Analysis of Trinitronaphthalene Isomers as Explosives: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,5-Trinitronaphthalene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance analysis of various trinitronaphthalene (TNN) isomers as explosives, with comparative data for the widely used explosive 2,4,6-trinitrotoluene (TNT). The information is intended for researchers and scientists in the fields of energetic materials and chemical sciences. All quantitative data is summarized in a clear, tabular format, and detailed experimental protocols for key performance metrics are provided.

Comparative Performance Data

The explosive performance of different trinitronaphthalene isomers varies, with some showing properties comparable to or exceeding those of TNT. Commercially available trinitronaphthalene is typically a mixture of the 1,3,5-, 1,4,5-, and 1,3,8-isomers[1]. The performance characteristics of individual isomers and a commercial mixture are presented in Table 1, alongside data for TNT for comparative analysis.

| Explosive Compound | Detonation Velocity (VOD) (km/s) | Detonation Pressure (GPa) | Impact Sensitivity (J) |
|-----------------------------|----------------------------------|---------------------------|------------------------|
| 1,3,5-Trinitronaphthalene | - | - | - |
| 1,4,5-Trinitronaphthalene | 6.27[1] | 19.32[1] | 9.52[1] |
| 1,3,8-Trinitronaphthalene | - | - | - |
| 1,5-Trinitronaphthalene | 5.52[1] | 13.00[1] | - |
| 1,8-Trinitronaphthalene | 5.38[1] | 13.10[1] | - |
| Commercial TNN Mixture | 6.00[1] | - | - |
| 2,4,6-Trinitrotoluene (TNT) | 6.90[2] | - | 15.0[2] |

Note: Data for some isomers are not readily available in the public domain. The impact sensitivity for TNT is presented in N/m in the source, which is equivalent to Joules.

Experimental Protocols

The following are detailed methodologies for key experiments cited in the performance analysis of explosives. These protocols are based on established standards, such as the Department of Defense Test Method Standards (MIL-STD).

Detonation Velocity Measurement

The velocity of detonation (VOD) is a critical measure of an explosive's performance and can be determined using several methods.

D'Auriche Method:

This method compares the detonation velocity of the test explosive with that of a detonating cord with a known, precise VOD.

- A column of the explosive to be tested is prepared in a tube of a specific diameter.
- A detonating cord of known VOD is inserted into the explosive at two points, A and B, separated by a measured distance.
- The explosive is initiated at one end.
- The detonation of the main charge initiates the detonating cord at points A and B.
- Two detonation waves travel in opposite directions along the cord from A and B and collide at a point C.
- The position of point C is marked on a lead plate.
- The VOD of the test explosive is calculated based on the distance between A and B, the position of C, and the known VOD of the detonating cord[3].

Optical and Electronic Methods:

Modern methods often employ optical or electronic sensors for greater accuracy.

- Optical fibers or electrical probes are placed at precise intervals along the explosive charge.
- The explosive is detonated at one end.
- As the detonation front passes each sensor, a light signal or an electrical pulse is generated.
- These signals are recorded by a high-speed camera or an oscilloscope.
- The time intervals between the signals from consecutive sensors are measured.
- Knowing the distance between the sensors, the detonation velocity can be calculated with high precision[3].

Impact Sensitivity Testing

Impact sensitivity measures the ease with which an explosive can be initiated by impact. The BAM (Bundesanstalt für Materialforschung und -prüfung) drop hammer test is a widely used standard method.

- A small, precisely weighed sample of the explosive (typically around 40 mm³) is placed on the anvil of the drop hammer apparatus[4].
- A specified weight (e.g., 1.0 kg, 5.0 kg, or 10.0 kg) is dropped from a known height onto the sample[4].
- The outcome is observed for any sign of reaction, such as a flame, smoke, or audible report.
- The test is repeated multiple times, varying the drop height in a systematic manner (e.g., the Bruceton "up-and-down" method) to determine the height at which there is a 50% probability of initiation (H50).
- The impact sensitivity is then reported as the impact energy (mass × gravity × H50) in Joules[4].

Detonation Pressure Measurement

Detonation pressure is a measure of the pressure of the shock wave produced by the detonation.

Plate Dent Test:

This is a common method for estimating the detonation pressure.

- A cylindrical charge of the explosive of a standard size is placed on a steel witness plate.
- The explosive is detonated.
- The detonation creates a dent in the steel plate.
- The depth and diameter of the dent are measured.
- These measurements are then correlated to known pressure values for a variety of standard explosive compounds to estimate the detonation pressure of the test sample.

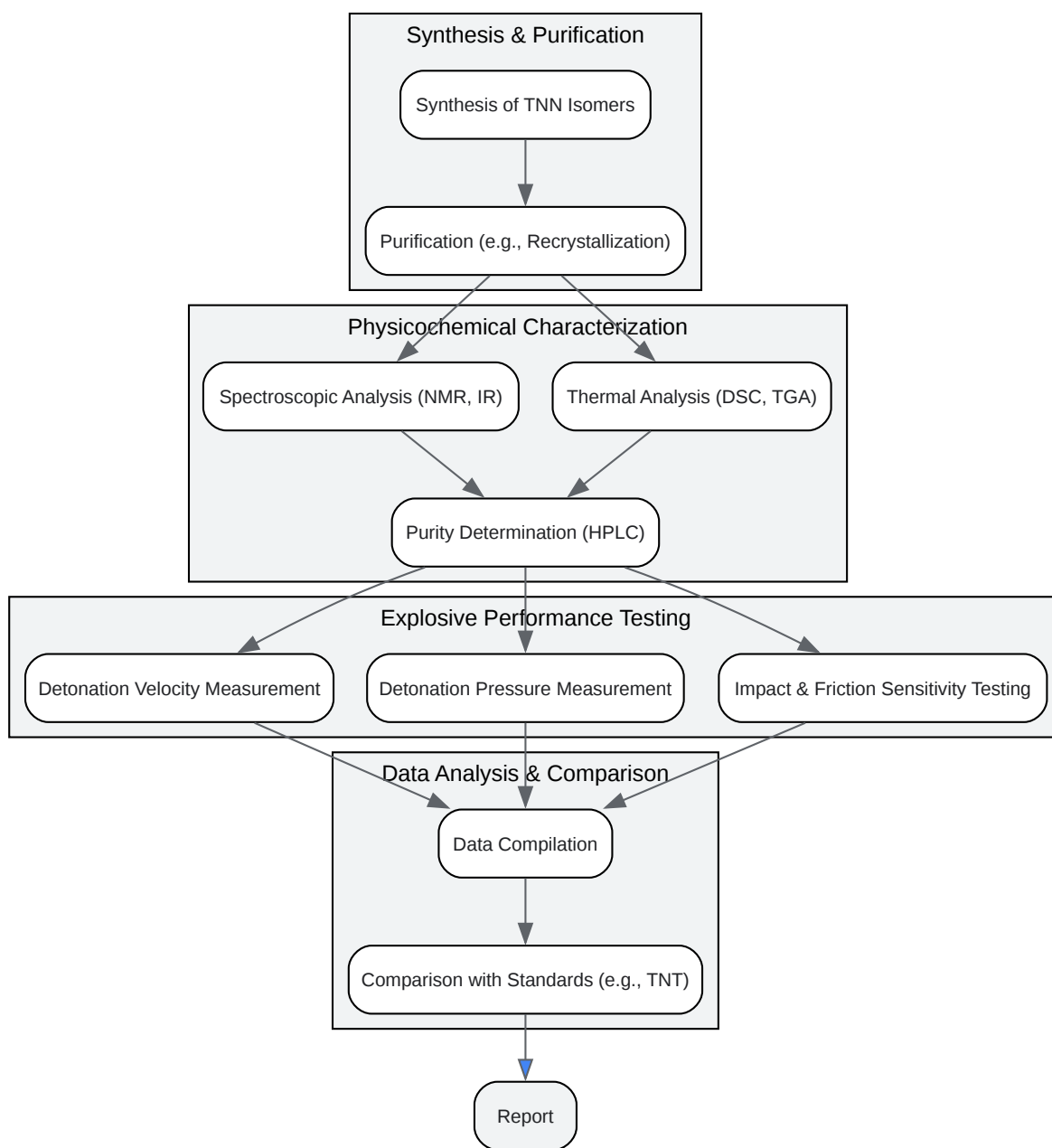
In-Situ Gauges:

For more direct and precise measurements, pressure transducers can be used.

- Manganin or PVDF piezoelectric gauges are embedded within an inert material (like Teflon or PMMA) that is placed in contact with the explosive charge[5].
- When the explosive is detonated, the shock wave propagates into the inert material and is measured by the gauge.
- The recorded signal provides a pressure-time history of the detonation wave.

Experimental and Analytical Workflow

The following diagram illustrates the typical workflow for the synthesis, characterization, and performance analysis of novel explosive compounds like trinitronaphthalene isomers.



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Phone: (601) 213-4426

Email: info@benchchem.com